

Linariifolioside: A Technical Overview of its Structural Elucidation and Characterization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Linariifolioside*

Cat. No.: B1675464

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Linariifolioside is a flavonoid glycoside first isolated from *Veronica linariifolia* Pall. ex Link. This document provides a comprehensive overview of the available scientific information regarding its structural elucidation and characterization. While the definitive structure has been reported, this guide also highlights the current limitations in publicly available data, particularly the absence of detailed quantitative spectral information. This paper aims to serve as a foundational resource for researchers interested in **Linariifolioside**, providing a summary of its known properties and a framework for its further investigation.

Introduction

Linariifolioside is a naturally occurring flavonoid glycoside identified as luteolin-7-O-6'''-O-acetyl-beta-D-glucosyl-(1->2)-beta-D-glucoside^[1]. Flavonoid glycosides are a broad class of plant secondary metabolites known for their diverse biological activities, including antioxidant, anti-inflammatory, and anti-cancer properties. The structural characterization of these compounds is a critical step in understanding their therapeutic potential and mechanism of action. This guide focuses on the technical aspects of **Linariifolioside**'s structural determination.

Chemical Structure and Properties

The chemical structure of **Linariifolioside** has been identified as luteolin-7-O-6'''-O-acetyl-beta-D-glucosyl-(1->2)-beta-D-glucoside[1].

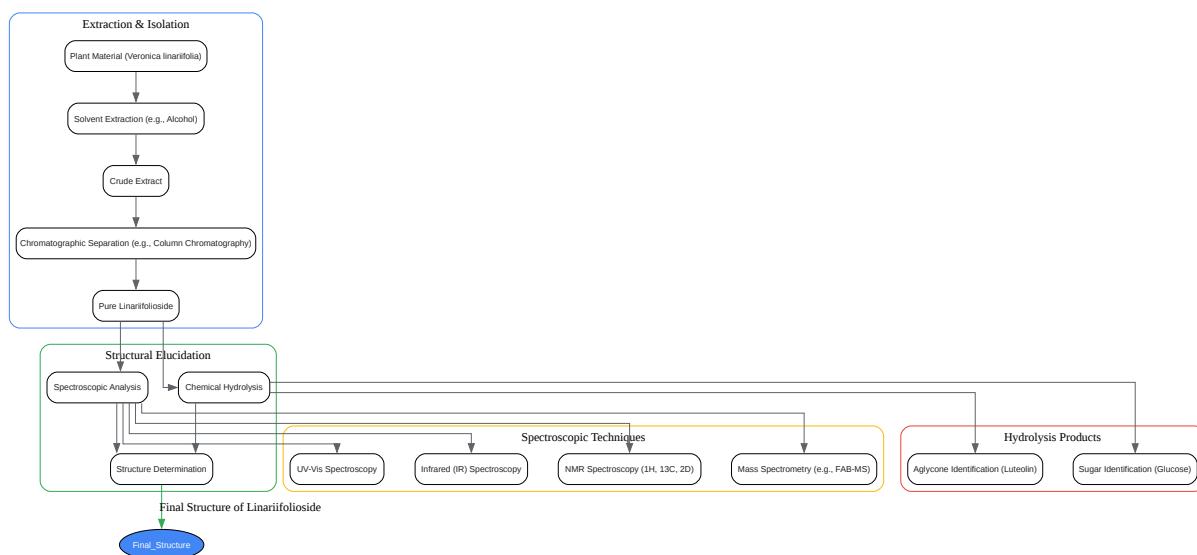
- Aglycone: Luteolin
- Glycosidic Moiety: A diglucoside with a (1->2) linkage.
- Acyl Group: An acetyl group at the 6'''-position of the terminal glucose.
- Molecular Formula: C₂₉H₃₂O₁₇[1]

Table 1: Physicochemical Properties of **Linariifolioside**

Property	Value	Reference
Molecular Formula	C ₂₉ H ₃₂ O ₁₇	[1]
Melting Point	232-234 °C (dec.)	[1]

Structural Elucidation Methodology

The structure of **Linariifolioside** was determined using a combination of spectroscopic and chemical methods. The general workflow for the structural elucidation of a flavonoid glycoside like **Linariifolioside** is depicted below.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Linariifolioside: A Technical Overview of its Structural Elucidation and Characterization]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1675464#linariifolioside-structural-elucidation-and-characterization>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com